

# A Guide to the Safe Handling and Storage of Dichloromethane-d2

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## Compound of Interest

Compound Name: Dichloromethane-d2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the safe handling and storage of **Dichloromethane-d2** ( $\text{CD}_2\text{Cl}_2$ ), a deuterated solvent crucial for Nuclear Magnetic Resonance (NMR) spectroscopy and other sensitive applications in research and drug development. Adherence to these guidelines is essential to ensure personnel safety, maintain solvent purity, and achieve reliable experimental outcomes.

## Chemical and Physical Properties

**Dichloromethane-d2** shares many physical properties with its non-deuterated counterpart, but its isotopic purity is critical for its intended applications. The following tables summarize key quantitative data.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 1: General and Physical Properties

Property	Value
Chemical Formula	CD <sub>2</sub> Cl <sub>2</sub> [1]
Molecular Weight	86.94 g/mol [2][3]
Appearance	Colorless liquid[4][5]
Odor	Chloroform-like, sweet odor[5]
Density	1.362 g/mL at 25 °C[2]
Melting Point	-97 °C to -95.1 °C[1][2]
Boiling Point	39.6 °C to 40 °C[1][2]
Vapor Pressure	448.0 mmHg at 25°C[1]
Refractive Index	n <sub>20/D</sub> 1.4217 - 1.422[2]
Solubility	Insoluble in water. Miscible with alcohol, ether, and dimethylformamide.[2]

Table 2: Safety and Hazard Data

Parameter	Value
Flash Point	Not applicable[4]
Autoignition Temperature	556 °C[4]
Explosion Limits (in air)	Lower: 13 vol %, Upper: 23 vol %[4]
NFPA Rating (estimated)	Health: 2; Flammability: 1; Instability: 0[4]
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H336 (May cause drowsiness or dizziness), H351 (Suspected of causing cancer)[6][7][8]
GHS Precautionary Statements	P201, P202, P261, P264, P271, P280, P302+P352, P305+P351+P338, P308+P313, P403+P233, P405, P501[8][9]

## Handling Precautions

Proper handling of **Dichloromethane-d2** is critical to prevent exposure and contamination. The following procedures should be strictly followed.

## Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **Dichloromethane-d2** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors.[4] Facilities should be equipped with an eyewash station and a safety shower.[4]
- Eye Protection: Wear chemical safety goggles or a face shield to protect against splashes.[9]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., Viton® or laminate film; check manufacturer's compatibility data) and a lab coat.[6]
- Respiratory Protection: If exposure limits are exceeded, use a full-face respirator with an appropriate organic vapor cartridge.[9]

## General Handling Practices

- Avoid Inhalation and Contact: Do not breathe vapors and avoid contact with skin and eyes. [4][6]
- Prevent Contamination: **Dichloromethane-d2** is hygroscopic and readily absorbs moisture from the atmosphere.[10][11] Handle under an inert atmosphere (e.g., nitrogen or argon) for sensitive applications.[10]
- Use Clean, Dry Glassware: All glassware, including NMR tubes and pipettes, should be oven-dried (e.g., at 150°C for at least 4 hours) and cooled in a desiccator before use.[10][12]
- Proper Transfer Techniques: For transferring the solvent, use a syringe pre-flushed with dry nitrogen.[12] To minimize atmospheric exposure, consider using single-use ampules.[12]
- Mixing: Use a vortex mixer instead of shaking to avoid contamination from the cap.[10][11]
- After Handling: Wash hands thoroughly after handling the solvent.[4]

## Storage Recommendations

Correct storage is vital for maintaining the quality and stability of **Dichloromethane-d2**.

- **Container:** Store in a tightly closed, properly labeled container.[4][13] Amber glass bottles are recommended to protect from light.[12]
- **Temperature:** Store in a cool, dry, well-ventilated area, away from heat, sparks, and open flames.[4][14] It is recommended to store below 40°C.[4] For long-term storage, refrigeration is advised to minimize decomposition.[12]
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong acids, amines, and active metals.[4][13]
- **Inert Atmosphere:** For long-term storage and to maintain high purity, storing under an inert atmosphere is recommended.

## Experimental Protocols

While specific experimental protocols will vary, the following general methodologies are crucial when working with **Dichloromethane-d2**, particularly in NMR spectroscopy.

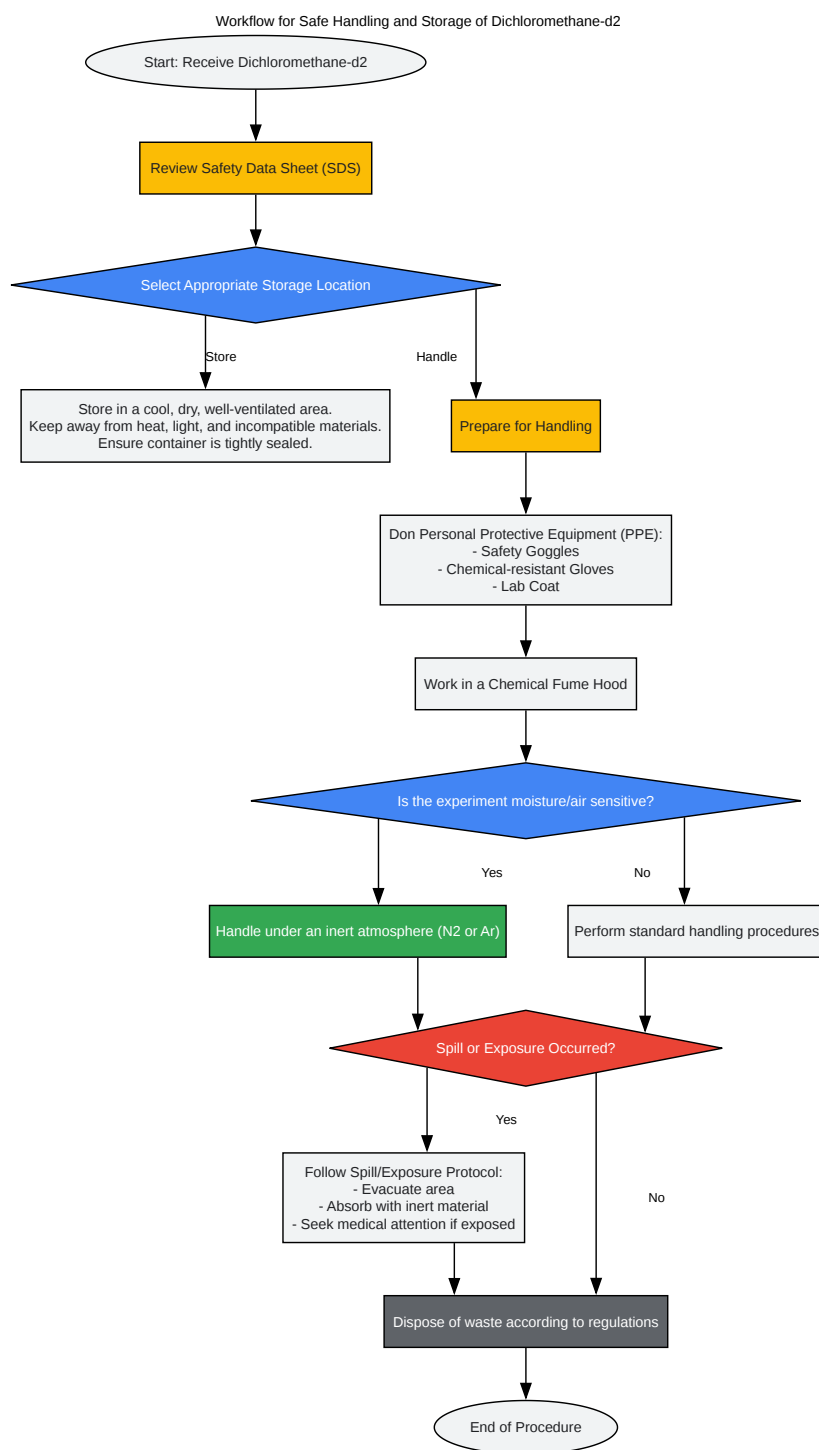
### Protocol for Preparing a Moisture-Sensitive NMR Sample

- **Glassware Preparation:** Place NMR tubes, pipettes, and any other necessary glassware in an oven at 150°C for a minimum of 4 hours (overnight is preferable).
- **Cooling:** Transfer the hot glassware to a desiccator and allow it to cool to room temperature under vacuum or in the presence of a desiccant.[10]
- **Inert Atmosphere Transfer:** Conduct all sample and solvent transfers in a glove box or under a steady stream of an inert gas like nitrogen or argon.
- **Solvent Pre-rinse:** Before preparing the final sample, rinse the dried NMR tube with a small amount of **Dichloromethane-d2** to exchange any residual protons on the glass surface.[11] Discard the rinse solvent.

- Sample Preparation: Add the sample to the pre-rinsed NMR tube.
- Solvent Addition: Using a dry syringe, transfer the required volume of **Dichloromethane-d2** into the NMR tube.
- Capping and Mixing: Cap the NMR tube securely and mix the contents using a vortex mixer.  
[\[10\]](#)

## Logical Workflow for Safe Handling and Storage

The following diagram illustrates the key decision points and procedures for the safe handling and storage of **Dichloromethane-d2**.



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Caption: Logical workflow for the safe handling and storage of **Dichloromethane-d2**.

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